

# An In-depth Technical Guide to the Safety and Handling of Diethyl Cyanophosphonate

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## Compound of Interest

Compound Name: Diethyl cyanophosphonate

Cat. No.: B031142

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **diethyl cyanophosphonate** (DEPC). Due to its high toxicity and reactivity, strict adherence to safety protocols is essential when working with this compound. This document outlines its chemical and physical properties, potential hazards, and detailed procedures for safe handling, storage, emergency response, and disposal.

## Chemical and Physical Properties

**Diethyl cyanophosphonate**, with CAS number 2942-58-7, is a colorless to yellow liquid.<sup>[1]</sup> It is also known by several synonyms, including Diethylphosphoryl cyanide (DEPC), Cyanophosphonic acid diethyl ester, and Diethyl phosphorocyanidate.<sup>[1][2][3]</sup> It is a moisture-sensitive compound that should be stored under nitrogen in a refrigerator.<sup>[1][4]</sup>

Property	Value	References
Molecular Formula	C5H10NO3P	[1][5]
Molecular Weight	163.11 g/mol	[1][5]
Appearance	Clear, colorless to yellow liquid	[1][3]
Boiling Point	104-105 °C at 19-25 hPa	[1][4]
Density	1.075 g/cm <sup>3</sup> at 25 °C	[1][4]
Flash Point	80 °C (176 °F)	[1][6]
Refractive Index	1.4010 - 1.403	[1]
Water Solubility	Decomposes	[1][4][6]
Solubility in Organic Solvents	Soluble in dimethylformamide, tetrahydrofuran, diethyl ether, and toluene	[1]

## Hazard Identification and Toxicity

**Diethyl cyanophosphonate** is classified as a highly toxic and corrosive substance.[1][7] It is fatal if swallowed, inhaled, or in contact with skin.[5][8] Contact with acids liberates very toxic hydrogen cyanide gas.[8] It causes severe skin and eye burns.[5][8]

Hazard Statement	Classification	References
H300+H310+H330	Fatal if swallowed, in contact with skin or if inhaled	[5]
H314	Causes severe skin burns and eye damage	[5][8]
EUH032	Contact with acids liberates very toxic gas	[8]

Toxicity Data:

Test	Species	Route	Value	References
LD50	Mouse	Intraperitoneal	1.4 mg/kg	[5][6][9]

Chronic exposure may interfere with iodine uptake by the thyroid gland due to the metabolic conversion of the cyanide moiety to thiocyanate.[10]

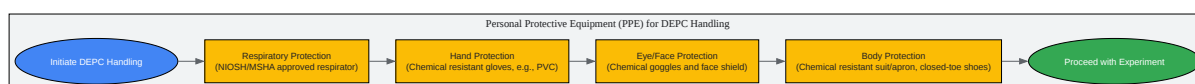
## Experimental Protocols and Handling

General Handling Precautions:

- Work should be conducted in a well-ventilated chemical fume hood.[1][4]
- Avoid all personal contact, including inhalation of vapors or mists.[10]
- Wear appropriate personal protective equipment (PPE) at all times.[1][8]
- Keep away from sources of ignition as it is a combustible liquid.[1][8]
- Prevent contact with incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[8]
- Containers may develop pressure; open them carefully and vent periodically.[10]

Personal Protective Equipment (PPE):

A comprehensive PPE strategy is critical. The following diagram outlines the recommended PPE for handling **diethyl cyanophosphonate**.



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Caption: Recommended Personal Protective Equipment (PPE) workflow for handling **diethyl cyanophosphonate**.

## Storage and Incompatibility

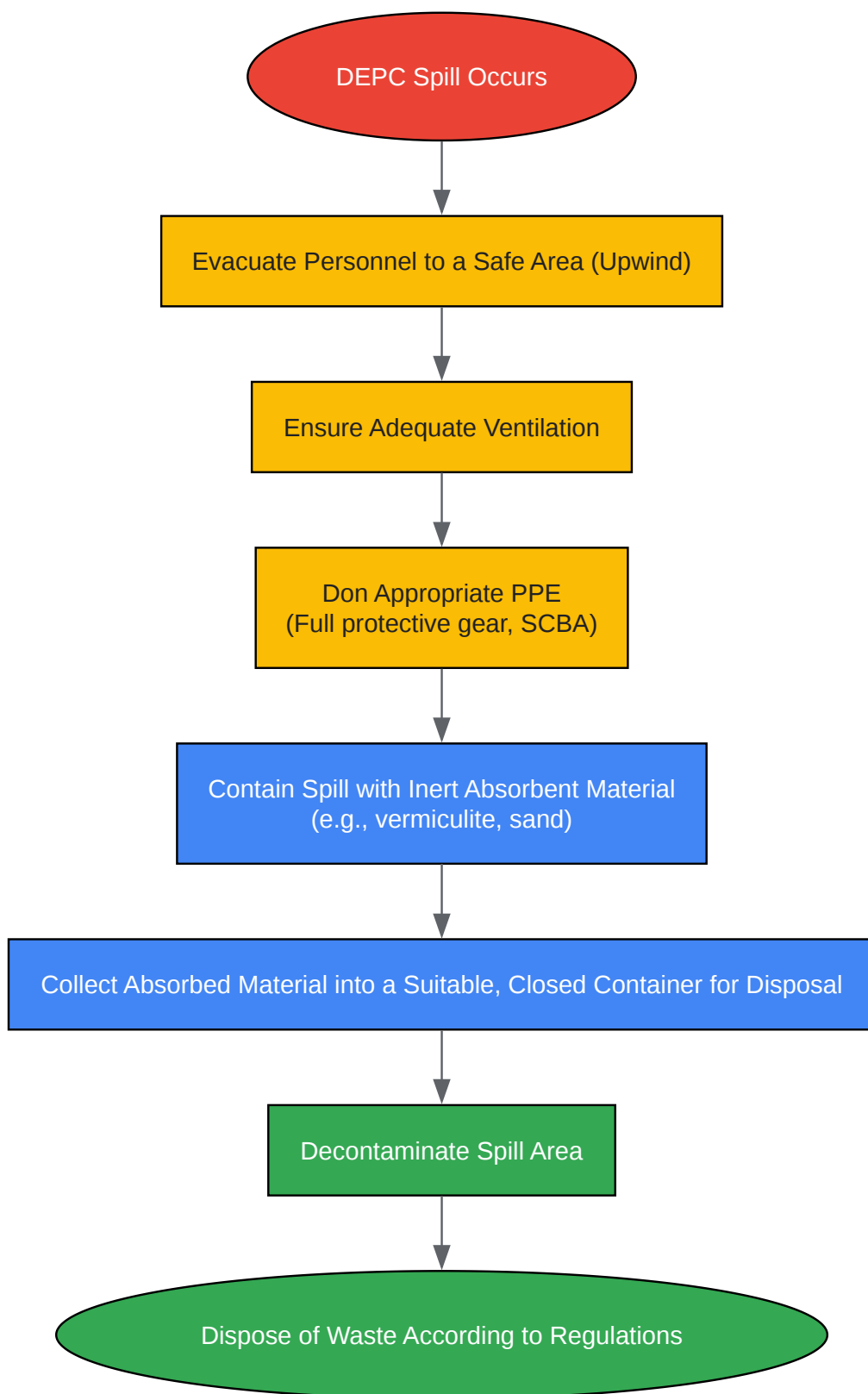
- Store in a cool, dry, well-ventilated area in the original, tightly sealed container.[1][11][12]  
Recommended storage temperature is 2-8°C.[4][12]
- Store under a nitrogen atmosphere to prevent moisture degradation.[1][4]
- Segregate from incompatible materials.[10]
- Incompatible Materials: Strong oxidizing agents, strong acids, strong bases, alcohols, and water.[8][10] Reacts with mild and galvanized steel, producing flammable hydrogen gas.[10]  
Do not use aluminum or galvanized containers.[10]

## Emergency Procedures

Immediate and appropriate response to spills or exposure is critical to minimizing harm.

Accidental Release Measures:

The following workflow outlines the steps to be taken in the event of a spill.

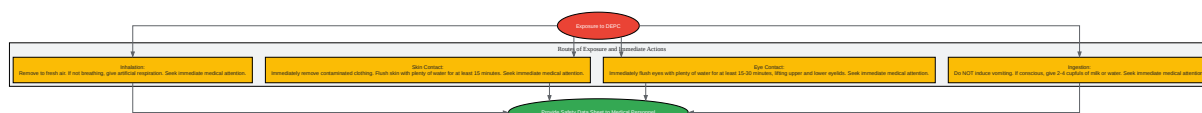


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Caption: Emergency procedure workflow for a **diethyl cyanophosphonate** spill.

## First Aid Measures:

The following diagram illustrates the immediate first aid steps following exposure.



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Caption: First aid procedures for exposure to **diethyl cyanophosphonate**.

## Fire-Fighting Measures

- Extinguishing Media: Use dry chemical, carbon dioxide, foam, or water spray.[10][11] Do not use a solid water stream as it may spread the fire.[7]
- Specific Hazards: It is a combustible liquid.[2] Thermal decomposition can release irritating and toxic gases, including carbon oxides (CO, CO<sub>2</sub>), nitrogen oxides (NO<sub>x</sub>), phosphorus oxides (PO<sub>x</sub>), and hydrogen cyanide.[8][10] Containers may explode when heated.[7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[8][11]

## Disposal Considerations

Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[13] Disposal must be in accordance with local, regional, and national regulations.[13] Do not allow the chemical to enter drains.[14]

## Toxicological Information and Signaling Pathways

Detailed studies on the specific signaling pathways of **diethyl cyanophosphonate** toxicity are not readily available in the provided search results. However, its toxicity is attributed to two main components:

- **Organophosphate Toxicity:** Organophosphates are known to inhibit acetylcholinesterase, an enzyme critical for nerve function. This inhibition leads to an accumulation of the neurotransmitter acetylcholine, causing overstimulation of nerve endings.
- **Cyanide Toxicity:** The cyanide moiety can be metabolized to thiocyanate.[10] Nitrile poisoning exhibits symptoms similar to those of hydrogen cyanide poisoning.[10] Cyanide is a potent inhibitor of cytochrome c oxidase in the mitochondrial electron transport chain, leading to cytotoxic hypoxia.

Further research is required to elucidate the specific molecular interactions and signaling cascades involved in **diethyl cyanophosphonate**-induced toxicity.

Disclaimer: This document is intended as a guide and does not replace a formal risk assessment. Always consult the most current Safety Data Sheet (SDS) from the supplier before handling this chemical.

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## References

- 1. nbino.com [nbino.com]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]

- 3. [chemimpex.com](https://chemimpex.com) [[chemimpex.com](https://chemimpex.com)]
- 4. Diethyl cyanophosphonate | 2942-58-7 [[chemicalbook.com](https://chemicalbook.com)]
- 5. Diethyl cyanophosphonate | C<sub>5</sub>H<sub>10</sub>NO<sub>3</sub>P | CID 76257 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 6. Diethyl Cyanophosphonate | CAS#:2942-58-7 | Chemsrcc [[chemsrc.com](https://chemsrc.com)]
- 7. [assets.thermofisher.cn](https://assets.thermofisher.cn) [[assets.thermofisher.cn](https://assets.thermofisher.cn)]
- 8. [fishersci.no](https://fishersci.no) [[fishersci.no](https://fishersci.no)]
- 9. Diethyl cyanophosphonate - Hazardous Agents | Haz-Map [[haz-map.com](https://haz-map.com)]
- 10. [datasheets.scbt.com](https://datasheets.scbt.com) [[datasheets.scbt.com](https://datasheets.scbt.com)]
- 11. [pim-resources.coleparmer.com](https://pim-resources.coleparmer.com) [[pim-resources.coleparmer.com](https://pim-resources.coleparmer.com)]
- 12. [biosynth.com](https://biosynth.com) [[biosynth.com](https://biosynth.com)]
- 13. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 14. Diethyl cyanophosphonate - Safety Data Sheet [[chemicalbook.com](https://chemicalbook.com)]
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